

The Role of Chelex 100 in PCR: An In-depth Technical Guide

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Compound of Interest

Compound Name: CHELEX 100

Cat. No.: B1177728

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core principles and applications of **Chelex 100** resin in Polymerase Chain Reaction (PCR) workflows. It delves into the fundamental mechanisms, details experimental protocols, presents comparative quantitative data, and offers visual representations of the processes involved, tailored for professionals in research and drug development.

Core Principles: The Mechanism of Chelex 100 Action

Chelex 100 is a chelating resin composed of styrene-divinylbenzene copolymers with paired iminodiacetate ions.[1] These iminodiacetate groups have a high affinity for polyvalent metal ions, particularly divalent cations such as magnesium (Mg^{2+}).[2] This chelating property is central to its function in preparing DNA for PCR-based applications.

The primary roles of **Chelex 100** in DNA extraction for PCR are:

- **Protection of DNA from Degradation:** During the heating steps of DNA extraction, which are necessary to lyse cells and denature proteins, divalent metal ions can catalyze the breakdown of DNA.[3] By binding to these metal ions, **Chelex 100** effectively removes them from the solution, thereby protecting the integrity of the DNA at high temperatures.[1][3]

- Inactivation of DNases: Many nucleases, particularly DNases that degrade DNA, require Mg^{2+} as an essential cofactor for their enzymatic activity.[2][4] **Chelex 100** sequesters these Mg^{2+} ions, rendering the DNases inactive and preventing the degradation of the target DNA. [1][2][4]
- Removal of PCR Inhibitors: The resin can also bind to and remove various PCR inhibitors that may be present in the initial sample, such as porphyrin compounds from blood.[3][5] This purification step is crucial for ensuring the efficiency and success of the subsequent PCR amplification.

The use of **Chelex 100** results in a supernatant containing single-stranded DNA, which is suitable for PCR amplification.[1][2][6]

Quantitative Data Presentation: A Comparative Analysis

The efficiency of **Chelex 100** for DNA extraction has been compared with other methods across various studies. The following tables summarize key quantitative data on DNA yield and purity.

Comparison Metric	Chelex 100	QIAamp DNA Mini Kit	Phenol-Chloroform	Source
DNA Yield (from nasopharyngeal swabs)	Mean: 191.8 ng/ μ l	Mean: 5.02 ng/ μ l	Mean: 22.1 ng/ μ l	[7]
DNA Yield (from dried blood spots)	590% higher yield	-	-	[8]
Absolute Efficiency (from dried blood spots)	54% (control protocol), 68% (optimized protocol)	9%	-	[8]
Cost per sample (USD)	\$0.153	\$5.066	\$1.950	[7]

Sample Type	Chelex 100 DNA Yield	Automate Express™ DNA Yield	QIAamp® DNA Investigator DNA Yield	Source
Blood	Lower than AutoMate Express™	Highest Yield	Lower than Chelex 100 and AutoMate Express™	[9]
Semen	Highest Yield	Lower than Chelex 100	Lower than Chelex 100	[9]
Saliva	Highest Yield	Lower than Chelex 100	Lower than Chelex 100	[9]

Experimental Protocols: Methodologies for Key Experiments

Detailed methodologies for DNA extraction using **Chelex 100** are provided below for various sample types.

General Protocol for Cellular Material (Blood, Semen, Saliva, Hair)

This protocol is adapted from a method for extracting DNA from human cellular material.

Reagents and Equipment:

- 5-20% (w/v) **Chelex 100** solution in autoclaved nanopure water
- Proteinase K (10 mg/mL)
- 1.5 mL microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (56°C and 100°C)

- Microcentrifuge

Procedure:

- Place the sample (e.g., a small piece of tissue, a swab, or a liquid sample) into a 1.5 mL microcentrifuge tube.
- Add 150-200 μL of 20% (w/v) **Chelex 100** solution to the tube. For samples requiring protein digestion (e.g., tissue, hair), add 4 μL of Proteinase K (10 mg/mL).
- Vortex the tube for 5-10 seconds.
- Incubate the sample at 56°C for at least 6-8 hours or overnight for samples with Proteinase K. For samples without Proteinase K, this step can be shorter.
- Vortex the tube vigorously for 5-10 seconds.
- Incubate the tube in a boiling water bath or heat block at 100°C for 8 minutes to lyse the cells and denature the DNA.
- Centrifuge the tube at high speed (e.g., 15,800 g) for 3 minutes to pellet the Chelex resin and cellular debris.
- Carefully transfer the supernatant containing the single-stranded DNA to a new, sterile tube. Avoid transferring any of the Chelex beads, as they can inhibit the PCR reaction.
- The extracted DNA in the supernatant is now ready for use in PCR.

Protocol for Dried Blood Spots

This optimized protocol is designed to maximize DNA yield from dried blood spots.[\[8\]](#)

Reagents and Equipment:

- Phosphate-buffered saline (PBS)
- 5% (w/v) **Chelex 100** (50-100 mesh) solution in molecular grade water
- 1.5 mL LoBind Eppendorf tubes

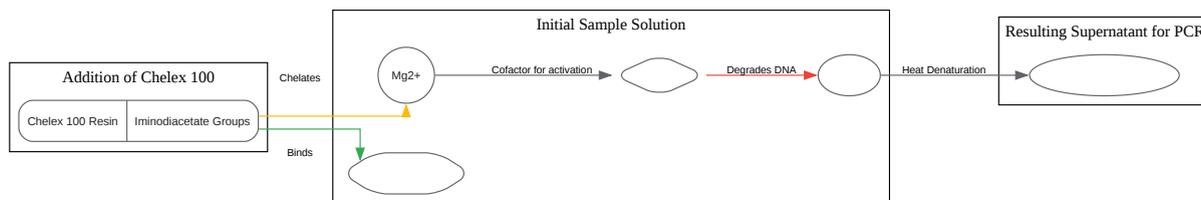
- Vortex mixer
- Heat block (95°C)
- Microcentrifuge

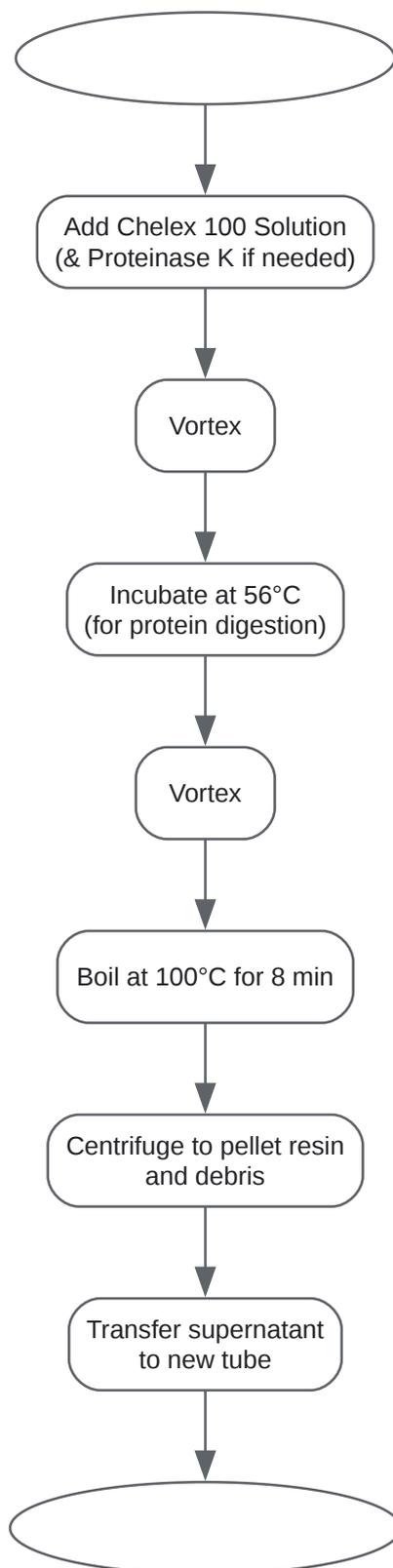
Procedure:

- Place a 3 mm punch from a dried blood spot into a 1.5 mL LoBind Eppendorf tube.
- Add 1 mL of PBS to wash the sample. Vortex and then remove the PBS.
- Pre-heat the 5% Chelex solution to 95°C.
- Add 200 µL of the pre-heated 5% Chelex solution to the sample.
- Vortex for 30 seconds.
- Incubate at 95°C for 15 minutes, with gentle vortexing every 5 minutes.
- Centrifuge for 3 minutes at 21,130 g to pellet the Chelex beads and paper debris.
- Transfer the supernatant (approximately 180 µL) containing the gDNA to a new tube.
- For increased yield, a second heat precipitation can be performed by adding another 200 µL of heated 5% Chelex solution to the original dried blood spot and repeating steps 5-8.[\[8\]](#)

Mandatory Visualizations: Diagrams and Workflows

The following diagrams illustrate the key processes involved in **Chelex 100**-based DNA extraction.





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